

An In-depth Technical Guide to 2-Morpholino-5-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Morpholino-5-(trifluoromethyl)aniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the chemical compound **2-Morpholino-5-(trifluoromethyl)aniline**, a fluorinated aromatic amine that serves as a versatile building block in medicinal chemistry and materials science. Its unique structural features, combining a morpholine moiety and a trifluoromethyl group, make it a compound of interest for the synthesis of novel molecules with potential biological activity.

Core Chemical Properties

The fundamental molecular attributes of **2-Morpholino-5-(trifluoromethyl)aniline** are summarized below. These data are crucial for stoichiometric calculations, analytical characterization, and the design of synthetic routes.

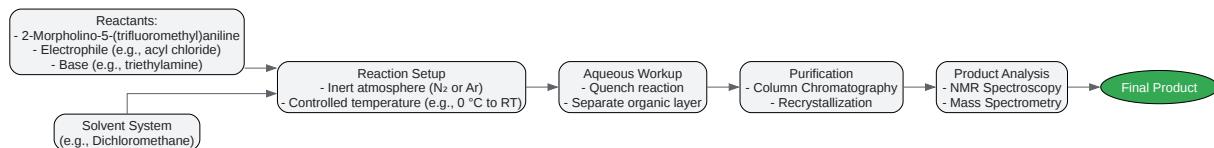
Property	Value
Molecular Formula	C ₁₁ H ₁₃ F ₃ N ₂ O ^{[1][2]}
Molecular Weight	246.23 g/mol ^{[2][3][4]}
CAS Number	784-57-6 ^{[1][2][3]}
IUPAC Name	2-(4-morpholiny)-5-(trifluoromethyl)phenylamine ^[3]
Synonym(s)	2-(Morpholin-4-yl)-5-(trifluoromethyl)aniline
Physical Form	Solid ^{[3][4]}
Purity	Typically ≥97% ^{[3][4]}

Experimental Protocols and Applications

Detailed experimental protocols are highly specific to the intended application of **2-Morpholino-5-(trifluoromethyl)aniline**. As a chemical intermediate, its use is dictated by the reaction scheme in which it is employed. Common applications involve its use as a precursor in the synthesis of:

- Pharmaceuticals: The trifluoromethyl group is a common feature in many modern drugs, enhancing metabolic stability and lipophilicity. The aniline and morpholine functional groups provide reactive sites for further chemical modification to create complex drug candidates.
- Agrochemicals: Similar to pharmaceuticals, the introduction of a trifluoromethyl group can impart desirable properties to pesticides and herbicides.
- Advanced Materials: The aromatic and heterocyclic nature of the molecule makes it a candidate for the synthesis of specialty polymers and dyes.

A generalized experimental workflow for a typical nucleophilic aromatic substitution reaction using this compound is outlined below.

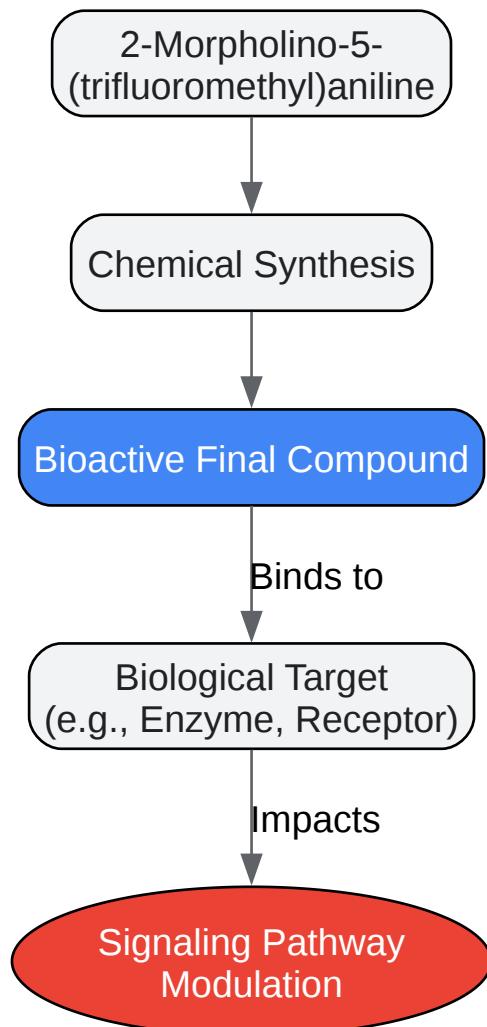


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Caption: Generalized workflow for a chemical synthesis using **2-Morpholino-5-(trifluoromethyl)aniline**.

Signaling Pathways

As a chemical building block, **2-Morpholino-5-(trifluoromethyl)aniline** itself is not directly associated with specific biological signaling pathways. Its role in modulating such pathways would be determined by the final molecule it is incorporated into. The logical relationship for its potential impact on a hypothetical signaling pathway is illustrated below.



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